

Application Notes and Protocols for Intraperitoneal Injection of TDI-11861

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Compound of Interest

Compound Name: TDI-11861

Cat. No.: B15602824

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Introduction

TDI-11861 is a potent and selective inhibitor of soluble adenylyl cyclase (sAC).[1][2] sAC is a crucial enzyme in sperm motility and capacitation, the process by which sperm become competent to fertilize an egg.[3] By inhibiting sAC, **TDI-11861** effectively blocks these processes, leading to temporary and reversible male infertility.[3][4] This makes **TDI-11861** a promising candidate for the development of an on-demand, non-hormonal male contraceptive. [1][2] These application notes provide a detailed protocol for the intraperitoneal (i.p.) injection of **TDI-11861** in mice for preclinical research, along with relevant quantitative data and a description of the underlying signaling pathway.

Quantitative Data Summary

The following tables summarize the key in vitro and in vivo parameters for **TDI-11861**.

Table 1: In Vitro Potency of **TDI-11861**

Parameter	Value	Species	Application
IC ₅₀ (sAC enzyme inhibition)	3 nM	Human	Biochemical Assay
IC ₅₀ (sAC-dependent cAMP accumulation)	7 nM	Rat	Cellular Assay
K _D (Binding affinity to sAC)	1.4 nM	Human	Surface Plasmon Resonance

 Table 2: In Vivo Efficacy of **TDI-11861** in Mice (50 mg/kg, i.p.)

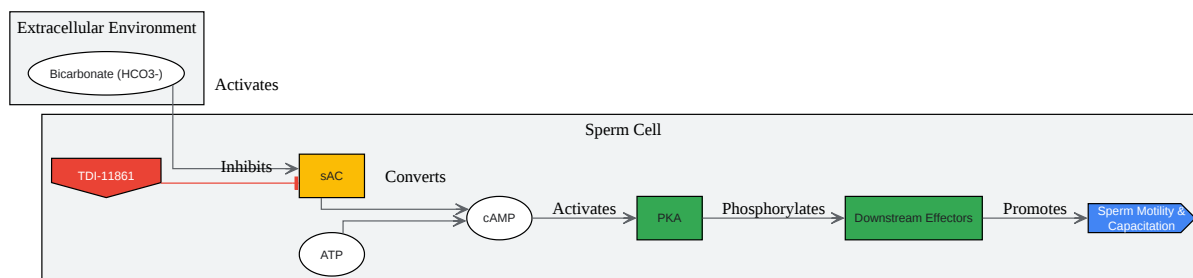
Time Post-Injection	Sperm Motility	Contraceptive Efficacy
30 minutes - 2.5 hours	Immobilized	100%
3 hours	Some motility regained	91%
24 hours	Normal motility restored	Fertility restored

 Table 3: Pharmacokinetics of **TDI-11861** in Male CD-1 Mice (50 mg/kg, i.p.)

Time Post-Injection	Mean Unbound Plasma Concentration (µM)
1 hour	7.04
4 hours	0.93

Signaling Pathway

TDI-11861 exerts its effect by inhibiting the soluble adenylyl cyclase (sAC) signaling pathway, which is essential for sperm function.



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Caption: **TDI-11861** inhibits the sAC signaling pathway in sperm.

Experimental Protocol: Intraperitoneal Injection of TDI-11861 in Mice

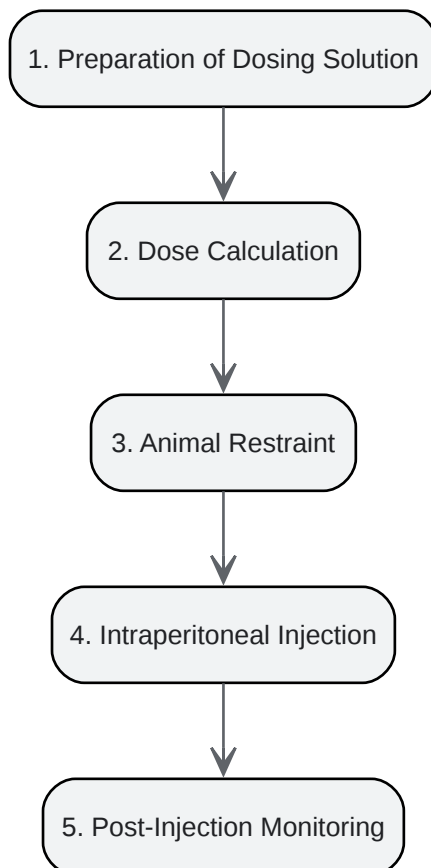
This protocol provides a detailed procedure for the preparation and intraperitoneal administration of **TDI-11861** to mice.

Materials

- **TDI-11861** powder
- Dimethyl sulfoxide (DMSO), sterile
- Polyethylene glycol 400 (PEG400), sterile
- Phosphate-buffered saline (PBS), sterile
- 1 mL sterile syringes
- 26-28 gauge sterile needles

- 70% ethanol
- Sterile gauze pads
- Appropriate personal protective equipment (PPE)

Experimental Workflow



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References

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- [2. Soluble adenylyl cyclase inhibitor TDI-11861 blocks sperm mobility on-demand | BioWorld \[bioworld.com\]](https://bioworld.com)
- [3. Intraperitoneal Injection in Mice | Animals in Science \[queensu.ca\]](https://queensu.ca)
- [4. Intraperitoneal Injection in an Adult Mouse \[protocols.io\]](https://protocols.io)
- To cite this document: BenchChem. [Application Notes and Protocols for Intraperitoneal Injection of TDI-11861]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15602824/docs#application-notes-and-protocols-for-intraperitoneal-injection-of-tdi-11861\]](https://www.benchchem.com/product/b15602824/docs#application-notes-and-protocols-for-intraperitoneal-injection-of-tdi-11861)

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